

# Application Notes and Protocols for Spectrophotometric Measurement of Cefixime Concentration

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## Compound of Interest

Compound Name: *Neucef*

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## Introduction

Cefixime is a third-generation cephalosporin antibiotic widely used to treat a variety of bacterial infections. Accurate and reliable quantification of cefixime in bulk drug substances and pharmaceutical formulations is crucial for quality control and research purposes.

Spectrophotometry offers a simple, cost-effective, and rapid alternative to more complex chromatographic methods for this purpose. This document provides detailed protocols for various spectrophotometric methods for the determination of cefixime concentration, including direct UV spectrophotometry and visible spectrophotometry based on colorimetric reactions.

## Methods Overview

Several spectrophotometric methods have been developed for the quantification of cefixime. The choice of method may depend on the sample matrix, available instrumentation, and desired sensitivity.

- **Direct UV Spectrophotometry:** This method relies on the inherent ultraviolet absorbance of the cefixime molecule. It is a straightforward and rapid technique suitable for relatively pure samples.
- **Visible Spectrophotometry by Complexation/Derivatization:** These methods involve a chemical reaction with a specific reagent to produce a colored complex that absorbs in the visible region of the electromagnetic spectrum. This approach enhances specificity and can be used for samples with interfering substances that absorb in the UV region. Common methods include:
  - Ion-pair complexation with bromophenol blue.
  - Complexation with copper(II) ions.
  - Reaction with Folin-Ciocalteu reagent.
  - Oxidative coupling with 4-aminophenol.
  - Complexation with ferric chloride and 2,2'-bipyridyl.
  - Charge-transfer complex formation with chloranil.
  - Complexation with palladium(II).

## Quantitative Data Summary

The following tables summarize the key quantitative parameters for various spectrophotometric methods for cefixime determination.

Table 1: UV Spectrophotometric Methods for Cefixime Analysis

| Solvent/Medium             | $\lambda_{\text{max}}$ (nm) | Linearity Range ( $\mu\text{g/mL}$ ) | LOD ( $\mu\text{g/mL}$ ) | LOQ ( $\mu\text{g/mL}$ ) | Correlation Coefficient ( $R^2$ ) |
|----------------------------|-----------------------------|--------------------------------------|--------------------------|--------------------------|-----------------------------------|
| Methanol                   | 288                         | 2 - 10                               | 0.042                    | 0.096                    | 0.999                             |
| Methanol                   | 287                         | 1 - 7                                | -                        | -                        | 0.9980                            |
| 0.05 M Phosphate Buffer    | 288                         | 4 - 20                               | 0.843                    | 2.555                    | 0.9981                            |
| Water:Methanol (40:60 v/v) | 260                         | 2 - 12                               | -                        | -                        | -                                 |
| Methanol and Water         | 262.80-303.60 (AUC)         | 5 - 25                               | -                        | -                        | 0.999                             |

Table 2: Visible Spectrophotometric Methods for Cefixime Analysis

| Method                  | Reagent(s)                       | $\lambda_{\text{max}}$ (nm) | Linearity Range ( $\mu\text{g/mL}$ ) | LOD ( $\mu\text{g/mL}$ ) | LOQ ( $\mu\text{g/mL}$ ) |
|-------------------------|----------------------------------|-----------------------------|--------------------------------------|--------------------------|--------------------------|
| Ion-Pair Complexation   | Bromophenol Blue                 | 610                         | 10 - 130                             | 1.08                     | 3.61                     |
| Complexation            | Cu(II)                           | 546                         | 0.453 - 9.069                        | 0.072                    | 0.22                     |
| Redox Reaction          | Folin-Ciocalteu Reagent          | 720                         | 5 - 25                               | -                        | -                        |
| Complexation            | Ferric Chloride & 2,2'-Bipyridyl | 520                         | 1 - 10                               | -                        | -                        |
| Oxidative Coupling      | 4-Aminophenol & $\text{KIO}_4$   | 537                         | 4 - 30                               | 0.136                    | -                        |
| Charge-Transfer Complex | Chloranil                        | 550                         | 5 - 250                              | -                        | -                        |
| Complexation            | Palladium(II)                    | 352                         | 2.5 - 35                             | -                        | -                        |

## Experimental Protocols

### Protocol 1: Direct UV Spectrophotometric Method in Methanol

This protocol describes a simple and rapid method for the determination of cefixime in bulk and tablet dosage forms using UV spectrophotometry.[\[1\]](#)[\[2\]](#)

#### 1. Materials and Reagents:

- Cefixime trihydrate reference standard
- Methanol (AR grade)

- Cefixime tablets (for assay)

- Volumetric flasks

- Pipettes

- UV-Visible Spectrophotometer

## 2. Preparation of Standard Stock Solution (1000 µg/mL):

- Accurately weigh 100 mg of cefixime trihydrate reference standard.
- Transfer it to a 100 mL volumetric flask.
- Dissolve and make up the volume to the mark with methanol.

## 3. Preparation of Working Standard Solution (100 µg/mL):

- Pipette 10 mL of the standard stock solution into a 100 mL volumetric flask.
- Make up the volume with methanol.

## 4. Preparation of Calibration Curve Standards:

- From the working standard solution (100 µg/mL), pipette appropriate aliquots into a series of 10 mL volumetric flasks to obtain final concentrations in the range of 2-10 µg/mL.[\[1\]](#)
- Make up the volume to the mark with methanol.

## 5. Sample Preparation (from Tablet Dosage Form):

- Weigh and finely powder 20 cefixime tablets.
- Accurately weigh a quantity of the powder equivalent to 200 mg of cefixime and transfer it to a 100 mL volumetric flask.[\[1\]](#)
- Add about 70 mL of methanol and sonicate for 15 minutes to ensure complete dissolution.[\[1\]](#)
- Make up the volume to the mark with methanol.

- Filter the solution through a 0.45  $\mu\text{m}$  Whatman filter paper.[\[1\]](#)
- Dilute the filtrate appropriately with methanol to obtain a final concentration within the calibration range (e.g., 20  $\mu\text{g/mL}$ ).[\[1\]](#)

#### 6. Spectrophotometric Measurement:

- Scan the prepared standard solutions over the wavelength range of 200-400 nm against methanol as a blank to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). The reported  $\lambda_{\text{max}}$  is approximately 288 nm.[\[1\]](#)
- Measure the absorbance of the calibration standards and the sample solution at the determined  $\lambda_{\text{max}}$ .

#### 7. Data Analysis:

- Plot a calibration curve of absorbance versus concentration for the standard solutions.
- Determine the concentration of cefixime in the sample solution from the calibration curve using the linear regression equation.
- Calculate the amount of cefixime in the tablet formulation.

## Protocol 2: Visible Spectrophotometric Method by Ion-Pair Complexation with Bromophenol Blue

This method is based on the formation of a stable, bluish-green ion-pair complex between cefixime and bromophenol blue in a non-aqueous medium.[\[3\]](#)[\[4\]](#)

#### 1. Materials and Reagents:

- Cefixime trihydrate reference standard
- Bromophenol Blue (BPB)
- Dimethyl sulfoxide (DMSO)
- Acetonitrile (ACN)

- Volumetric flasks, Pipettes

- Visible Spectrophotometer

## 2. Preparation of Cefixime Standard Solution (in DMSO):

- Prepare a standard stock solution of cefixime in DMSO.

## 3. Preparation of Bromophenol Blue Solution (in Acetonitrile):

- Prepare a solution of bromophenol blue in acetonitrile.

## 4. Procedure for Complex Formation:

- In a series of volumetric flasks, add varying aliquots of the cefixime standard solution.
- To each flask, add a fixed volume of the bromophenol blue solution.
- The bluish-green ion-pair complex forms almost instantaneously at room temperature.[3]
- Allow the reaction to proceed for about 10 minutes to ensure stable absorbance readings.[3]

## 5. Spectrophotometric Measurement:

- Measure the absorbance of the resulting solutions at the wavelength of maximum absorbance, which is approximately 610 nm, against a reagent blank.[3]

## 6. Data Analysis:

- Construct a calibration curve by plotting the absorbance values against the corresponding concentrations of cefixime.
- Determine the concentration of cefixime in the unknown sample by measuring its absorbance and interpolating from the calibration curve.

# Protocol 3: Visible Spectrophotometric Method by Complexation with Cu(II)

This method involves the formation of a pink-colored complex between cefixime and copper(II) ions in a buffered medium.[\[5\]](#)

#### 1. Materials and Reagents:

- Cefixime trihydrate reference standard
- Copper(II) salt (e.g.,  $\text{CuSO}_4$ )
- Acetate buffer (pH 7.8)
- Volumetric flasks, Pipettes
- Visible Spectrophotometer
- Water bath

#### 2. Preparation of Standard and Reagent Solutions:

- Prepare a standard stock solution of cefixime.
- Prepare a stock solution of Cu(II).
- Prepare an acetate buffer solution of pH 7.8.

#### 3. Procedure for Complex Formation:

- In a 25 mL volumetric flask, mix appropriate concentrations of the cefixime standard solution and the Cu(II) stock solution.[\[5\]](#)
- Add the acetate buffer to maintain the pH at 7.8.[\[5\]](#)
- Incubate the solution at  $30 \pm 1$  °C for 45-60 minutes.[\[5\]](#)
- Dilute to the mark with the acetate buffer.

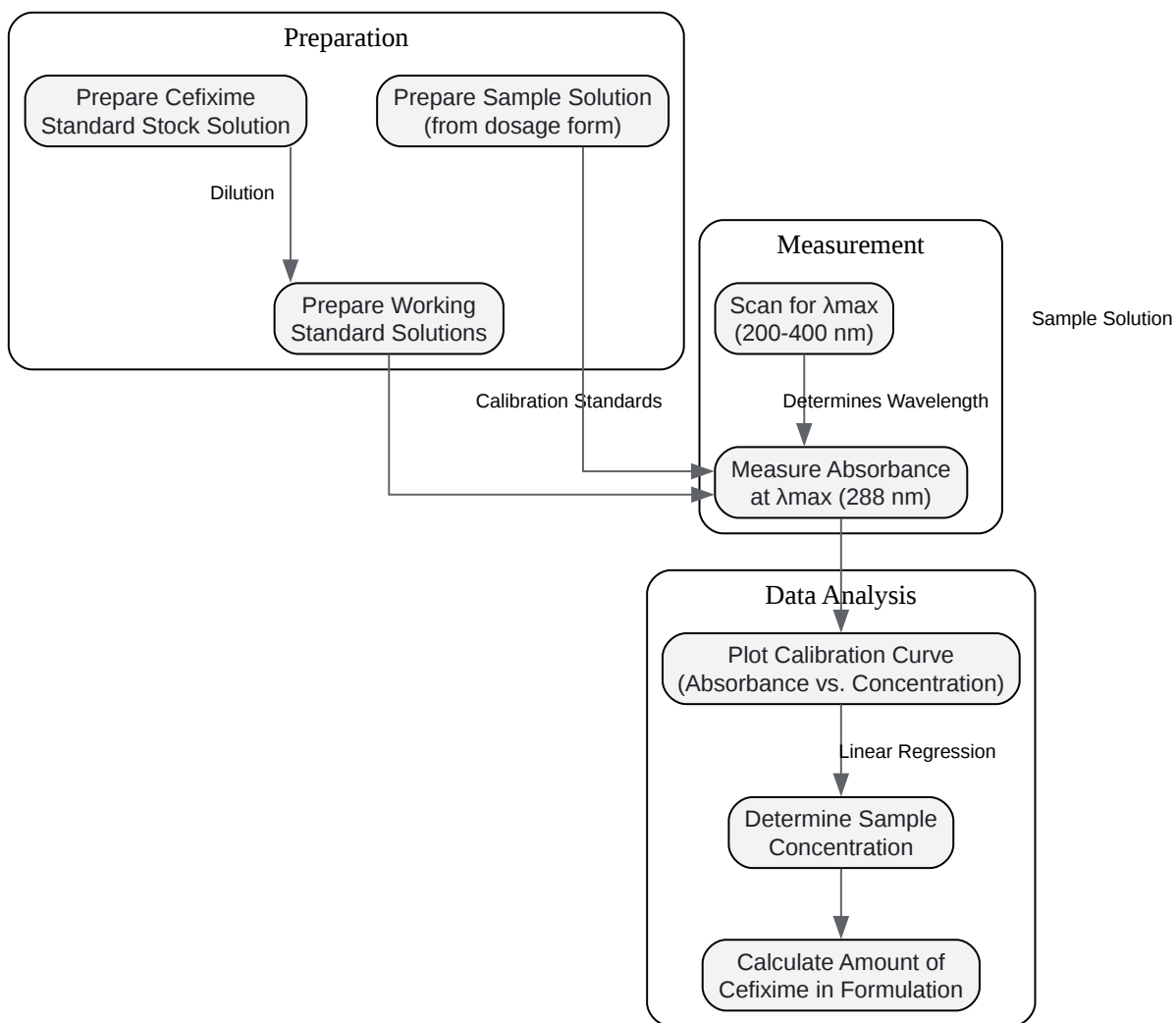
#### 4. Spectrophotometric Measurement:

- Measure the absorbance of the pink-colored complex at the  $\lambda_{\text{max}}$  of 546 nm against a reagent blank.[5]

#### 5. Data Analysis:

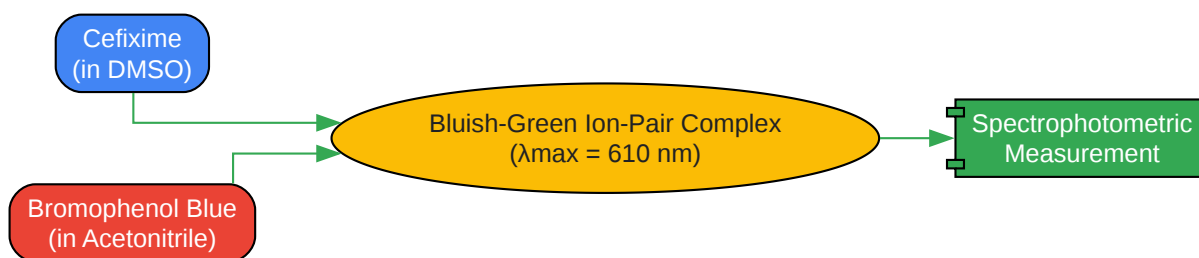
- Plot a calibration curve of absorbance versus the concentration of cefixime.
- Determine the concentration of the unknown sample from its absorbance using the calibration curve.

## Visualizations



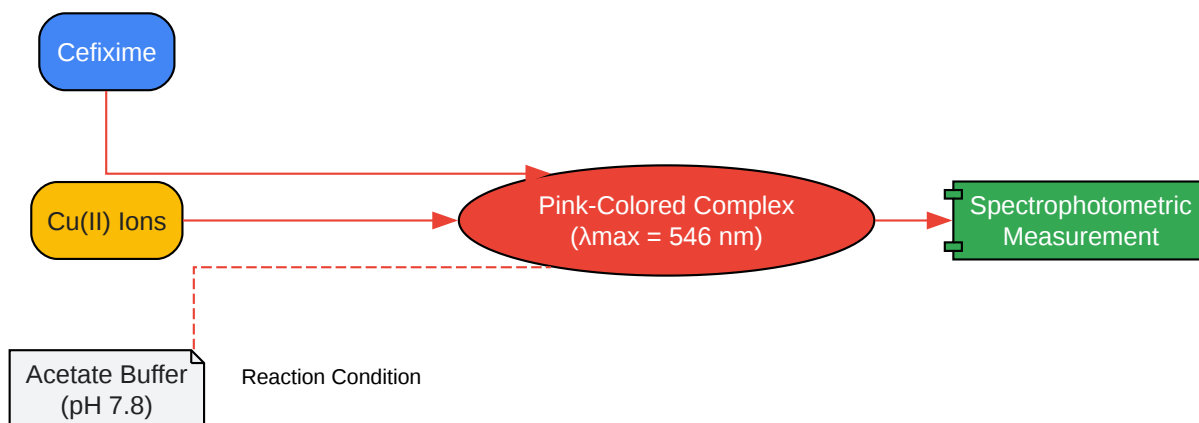
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Caption: Workflow for Direct UV Spectrophotometric Analysis of Cefixime.



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Caption: Ion-Pair Complex Formation between Cefixime and Bromophenol Blue.



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Caption: Complexation Reaction of Cefixime with Copper(II) Ions.

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